

# Application Notes and Protocols: (R,S,S)-VH032 in NanoBRET™ Target Engagement Assays

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For Researchers, Scientists, and Drug Development Professionals

### Introduction

The NanoBRET™ Target Engagement (TE) Intracellular Assay is a powerful method for measuring the binding of compounds to specific protein targets within living cells.[1] This technology utilizes Bioluminescence Resonance Energy Transfer (BRET), a proximity-based assay that measures the energy transfer between a luminescent donor and a fluorescent acceptor.[1][2][3] In this system, the target protein is fused to a bright, energy-efficient NanoLuc® luciferase (the donor), and a cell-permeable fluorescent tracer that binds to the target protein acts as the acceptor.[2] When the tracer binds to the NanoLuc®-fused target, a BRET signal is generated. The addition of a competing compound, such as (R,S,S)-VH032, displaces the tracer, leading to a dose-dependent decrease in the BRET signal. This allows for the quantitative determination of intracellular compound affinity and target occupancy.

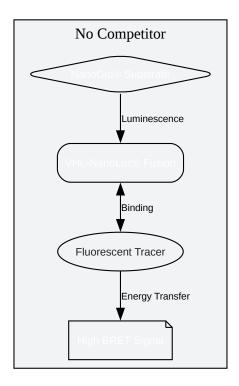
(R,S,S)-VH032 is a ligand for the von Hippel-Lindau (VHL) E3 ubiquitin ligase and is a crucial component in the development of Proteolysis Targeting Chimeras (PROTACs). PROTACs are heterobifunctional molecules that recruit a target protein to an E3 ligase, leading to the target's ubiquitination and subsequent degradation. Understanding the direct engagement of the VHL ligand component is critical for optimizing PROTAC efficacy. The NanoBRET™ TE assay provides a robust platform to quantify the intracellular interaction of (R,S,S)-VH032 with VHL.

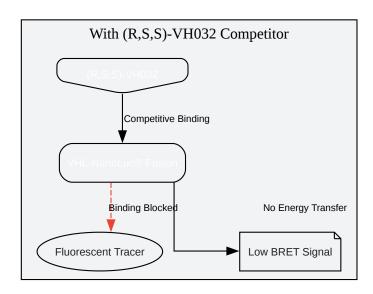


## Principle of the NanoBRET™ Target Engagement Assay

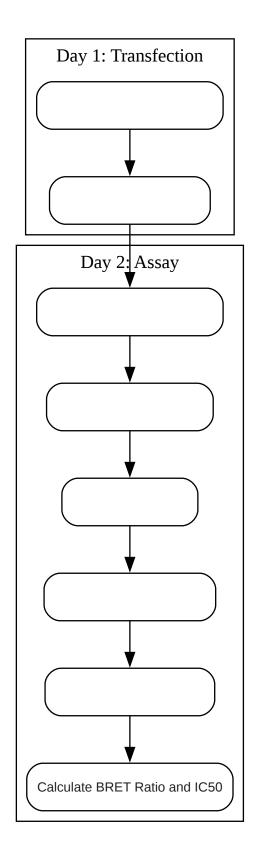
The NanoBRET™ TE assay for VHL target engagement follows a straightforward principle. HEK293 cells are transiently transfected with a vector expressing a VHL-NanoLuc® fusion protein. These cells are then treated with a specific, cell-permeable fluorescent tracer that binds to VHL. In the absence of a competing compound, the tracer binds to the VHL-NanoLuc® fusion protein, bringing the fluorophore in close proximity to the NanoLuc® luciferase. Upon addition of the NanoGlo® substrate, the luciferase emits light, which excites the tracer's fluorophore, resulting in a high BRET signal. When a competing VHL ligand like (R,S,S)-VH032 is introduced, it displaces the fluorescent tracer from the VHL-NanoLuc® fusion protein. This increases the distance between the donor and acceptor, leading to a decrease in the BRET signal. The magnitude of this decrease is proportional to the concentration and affinity of the competing compound.



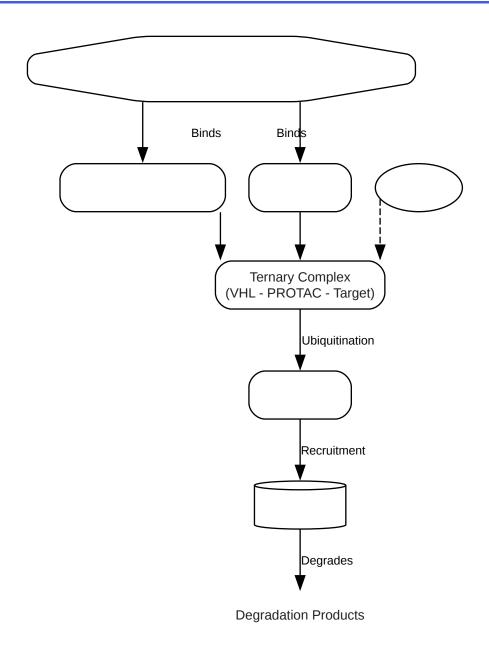












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### References

• 1. NanoBRET® Target Engagement | Live-Cell Compound Binding Assay [promega.sg]



- 2. promega.com [promega.com]
- 3. NanoBRET® TE Intracellular E3 Ligase Assays [worldwide.promega.com]
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